

Personal protective equipment for handling Aconitic acid, triallyl ester

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Compound of Interest

Compound Name: Aconitic acid, triallyl ester

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Safe Handling and Disposal of Aconitic Acid, Triallyl Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **Aconitic acid, triallyl ester** (also known as Triallyl Aconitate). The following procedures and data are compiled to ensure the safe use of this chemical in a laboratory setting, minimizing risks and providing clear guidance on operational and emergency protocols.

Key Quantitative Data

A summary of the known physical and chemical properties of **Aconitic acid, triallyl ester** is presented below. Please note that some data is estimated and should be used as a guideline.

Property	Value
Molecular Formula	C ₁₅ H ₁₈ O ₆
Molecular Weight	294.3 g/mol
Boiling Point	108 °C at 0.1 mmHg
Density (estimate)	1.1975 g/cm ³
Refractive Index (estimate)	1.4359

Operational Plan: Step-by-Step Handling Procedures

Safe handling of **Aconitic acid, triallyl ester** requires adherence to the following procedural steps, from acquisition to disposal.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.
- **Compatibility:** Keep away from strong oxidizing agents.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- **Hand Protection:** Wear protective gloves.
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, no respiratory protection is typically required. For large-scale operations or in case of spills, use a NIOSH/MSHA or European Standard EN 136 approved respirator.

Handling and Use

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- **Avoid Inhalation:** Avoid breathing vapors or mists.[\[1\]](#)
- **Hygiene:** Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[2\]](#)

Spill and Leak Procedure

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[\[2\]](#)
- Clean-up: Clean the spill area thoroughly with an appropriate solvent.

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#)
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#) Do not empty into drains.[\[1\]](#)

Visual Workflow for Handling Aconitic Acid, Triallyl Ester

Caption: A logical workflow for the safe handling of **Aconitic acid, triallyl ester**.

Emergency Response and First Aid

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[2][3]
- Ingestion: Clean mouth with water. Get medical attention.[1][3]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[1]

Emergency Response Logic

Caption: Immediate actions for emergency response and first aid.

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